

# Application Notes and Protocols: Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate in Suzuki Coupling Reactions

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## Compound of Interest

*Ethyl 2-*

*Compound Name:* **(hydroxymethyl)cyclopropanecarb  
oxylate**

*Cat. No.:* **B099081**

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. The cyclopropyl motif is a valuable structural element in medicinal chemistry, and its incorporation via robust cross-coupling methodologies is of significant interest in drug discovery and development. These notes offer a proposed pathway for the functionalization of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** to enable its use as a versatile building block in the synthesis of complex molecules.

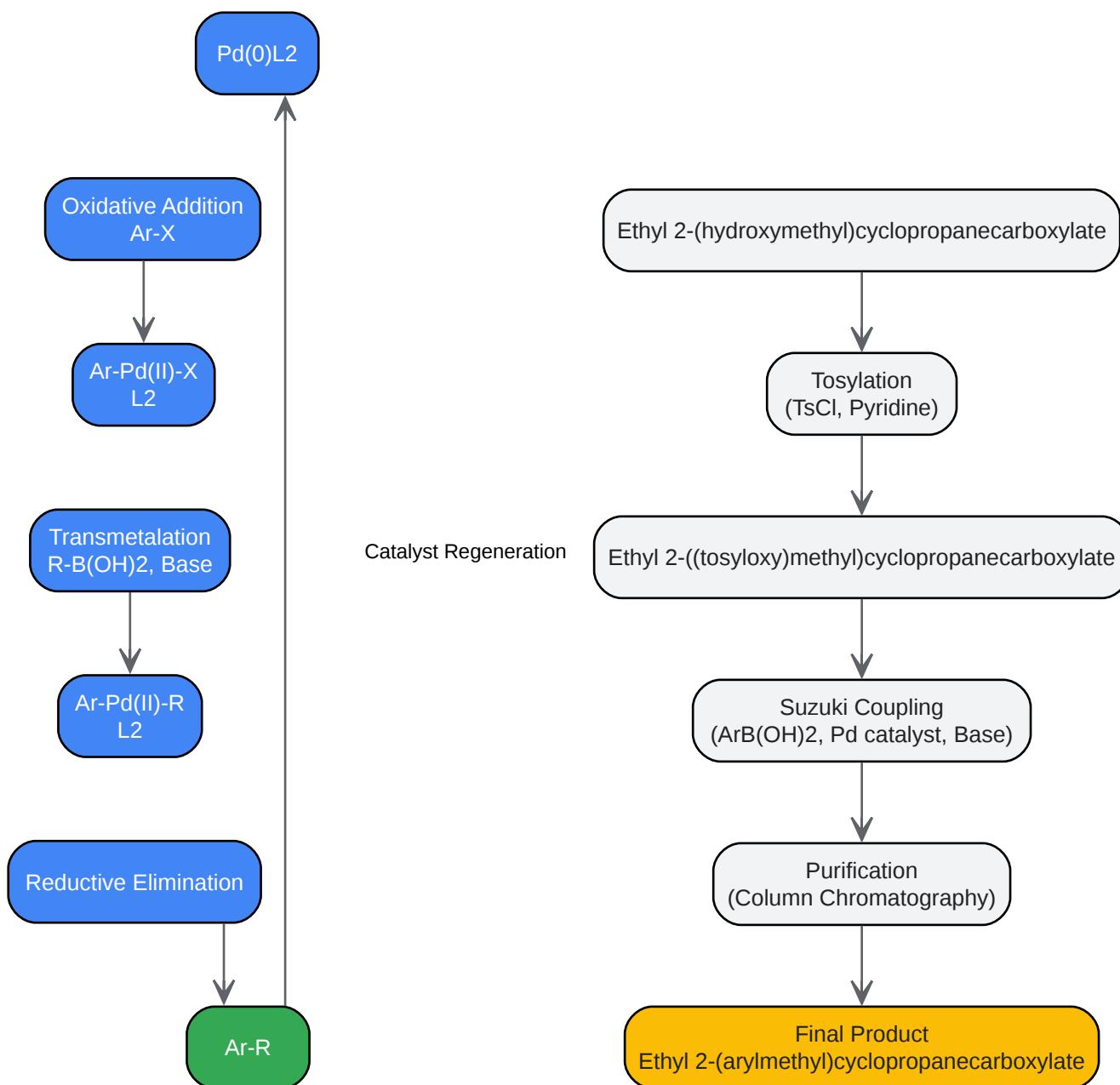
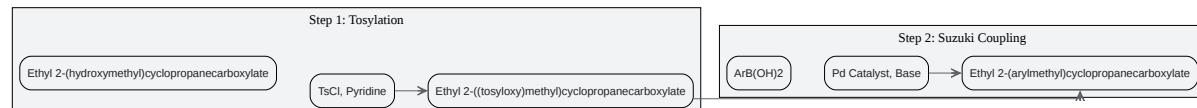
## Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds with high efficiency and functional group tolerance.<sup>[1][2][3]</sup> This reaction typically involves the palladium-catalyzed coupling of an organoboron compound with an organic halide or triflate.<sup>[3][4]</sup> Cyclopropyl-containing molecules are of particular interest in pharmaceutical development due to their unique conformational properties and metabolic stability.

**Ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** is a readily available starting material containing a cyclopropane ring functionalized with both an ester and a primary alcohol. To employ this molecule in Suzuki coupling, it must first be converted into a suitable coupling partner, either an organoboron reagent or an organic halide. This document outlines a proposed two-step sequence involving the conversion of the primary alcohol to a tosylate, followed by a Suzuki coupling with a variety of boronic acids.

## Proposed Reaction Scheme

The overall strategy involves a two-step process. First, the hydroxyl group of **ethyl 2-(hydroxymethyl)cyclopropanecarboxylate** is converted to a tosylate, a good leaving group for subsequent cross-coupling. The resulting tosylate can then participate in a Suzuki-Miyaura coupling reaction with a range of aryl or heteroaryl boronic acids.



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## References

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